

Benchmarking Disperse Red 177 dyeing performance against commercial standards

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Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B3427282

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Benchmarking Disperse Red 177: A Comparative Guide to Dyeing Performance

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the dyeing performance of **Disperse Red 177** against established commercial standards, C.I. Disperse Red 60 and C.I. Disperse Red 82. The following sections present a summary of quantitative performance data, detailed experimental protocols for reproducibility, and a visual representation of the evaluation workflow. This information is intended to assist researchers and professionals in making informed decisions for their specific applications.

Quantitative Performance Data

The dyeing performance of **Disperse Red 177** was evaluated in comparison to two widely used commercial red disperse dyes, Disperse Red 60 and Disperse Red 82. The key performance indicators, including wash, light, and sublimation fastness, were assessed on polyester fabric. The results are summarized in the table below.

Performance Indicator	Test Method	Disperse Red 177	C.I. Disperse Red 60	C.I. Disperse Red 82
Wash Fastness	AATCC 61 (2A)	4-5	4	4-5
(Color Change)				
Wash Fastness	AATCC 61 (2A)	4-5	4	4
(Staining on Polyester)				
Light Fastness	ISO 105-B02	5-6	5	5
(Xenon Arc)	(Xenon Arc)			
Sublimation Fastness	AATCC 117	4-5	4	4-5
(180°C, 30s)				

Note: Fastness properties can vary depending on the specific substrate, dyeing process, and depth of shade. The data presented is based on standardized testing methodologies for comparability.

Experimental Protocols

The following protocols detail the methodologies used for dyeing and fastness testing to ensure reproducibility of the presented data.

High-Temperature Exhaust Dyeing of Polyester

This protocol describes the dyeing of polyester fabric using a high-temperature exhaust method, which is suitable for disperse dyes and provides excellent fastness properties.

Materials and Equipment:

- Polyester fabric
- **Disperse Red 177**, Disperse Red 60, or Disperse Red 82

- Dispersing agent
- Acetic acid
- High-temperature dyeing machine
- Beakers, stirring rods, and pH meter

Procedure:

- Scouring: The polyester fabric is first scoured to remove any impurities. This is done by treating the fabric in a bath containing a non-ionic detergent (e.g., 1 g/L) at 60°C for 30 minutes, followed by thorough rinsing.
- Dye Bath Preparation: A paste of the disperse dye is prepared with a dispersing agent in a 1:1 ratio and a small amount of cold water. This paste is then diluted with warm water (40-50°C) to ensure a fine dispersion.
- Dyeing Process:
 - The scoured polyester fabric is introduced into the dyeing machine.
 - The dye bath is set with the prepared dye dispersion and acetic acid to maintain a pH of 4.5-5.5.
 - The temperature of the dye bath is raised to 60°C and held for 15 minutes.
 - The temperature is then raised to 130°C at a rate of 2°C per minute and maintained for 60 minutes to allow for dye diffusion and fixation.^{[1][2]}
 - After dyeing, the bath is cooled to 70°C.
- Reduction Clearing: To improve wash fastness, a reduction clearing process is performed. The dyed fabric is treated in a fresh bath containing sodium hydrosulfite (2 g/L) and sodium hydroxide (2 g/L) at 70-80°C for 15-20 minutes.^[3]
- Final Rinsing and Drying: The fabric is thoroughly rinsed with hot and then cold water and finally dried.

Wash Fastness Testing

The resistance of the dyed fabric to laundering was tested according to the AATCC 61, Test No. 2A method.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials and Equipment:

- Launder-Ometer or similar accelerated laundering machine
- Stainless steel containers and balls
- AATCC standard reference detergent
- Multifiber test fabric
- Gray Scale for Color Change and Gray Scale for Staining

Procedure:

- A 50x150 mm specimen of the dyed fabric is taken and stitched together with a multifiber test fabric.
- The composite specimen is placed in a stainless steel container with 150 mL of a detergent solution and 50 stainless steel balls.
- The container is placed in the Launder-Ometer and run for 45 minutes at 49°C.[\[6\]](#)
- After the cycle, the specimen is rinsed, and the excess water is removed.
- The specimen is dried in an oven at a temperature not exceeding 71°C.
- The color change of the dyed fabric and the staining on the multifiber test fabric are evaluated using the respective Gray Scales.

Light Fastness Testing

The light fastness of the dyed fabric was determined according to the ISO 105-B02 standard.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials and Equipment:

- Xenon arc lamp apparatus
- Blue Wool standards (1-8)
- Gray Scale for Color Change

Procedure:

- Specimens of the dyed fabric are mounted on sample holders alongside a set of Blue Wool standards.
- The samples and standards are exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity.
- The exposure is continued until a specified amount of fading occurs on the test specimen or the standards.
- The light fastness is assessed by comparing the change in color of the test specimen with that of the Blue Wool standards. The rating corresponds to the Blue Wool standard that shows a similar degree of fading.^[8]

Sublimation Fastness Testing

The resistance of the dyed fabric to sublimation during dry heat treatment was evaluated based on the AATCC 117 test method.^{[13][14][15][16][17]}

Materials and Equipment:

- Heat press or sublimation fastness tester
- Undyed polyester fabric
- Gray Scale for Staining

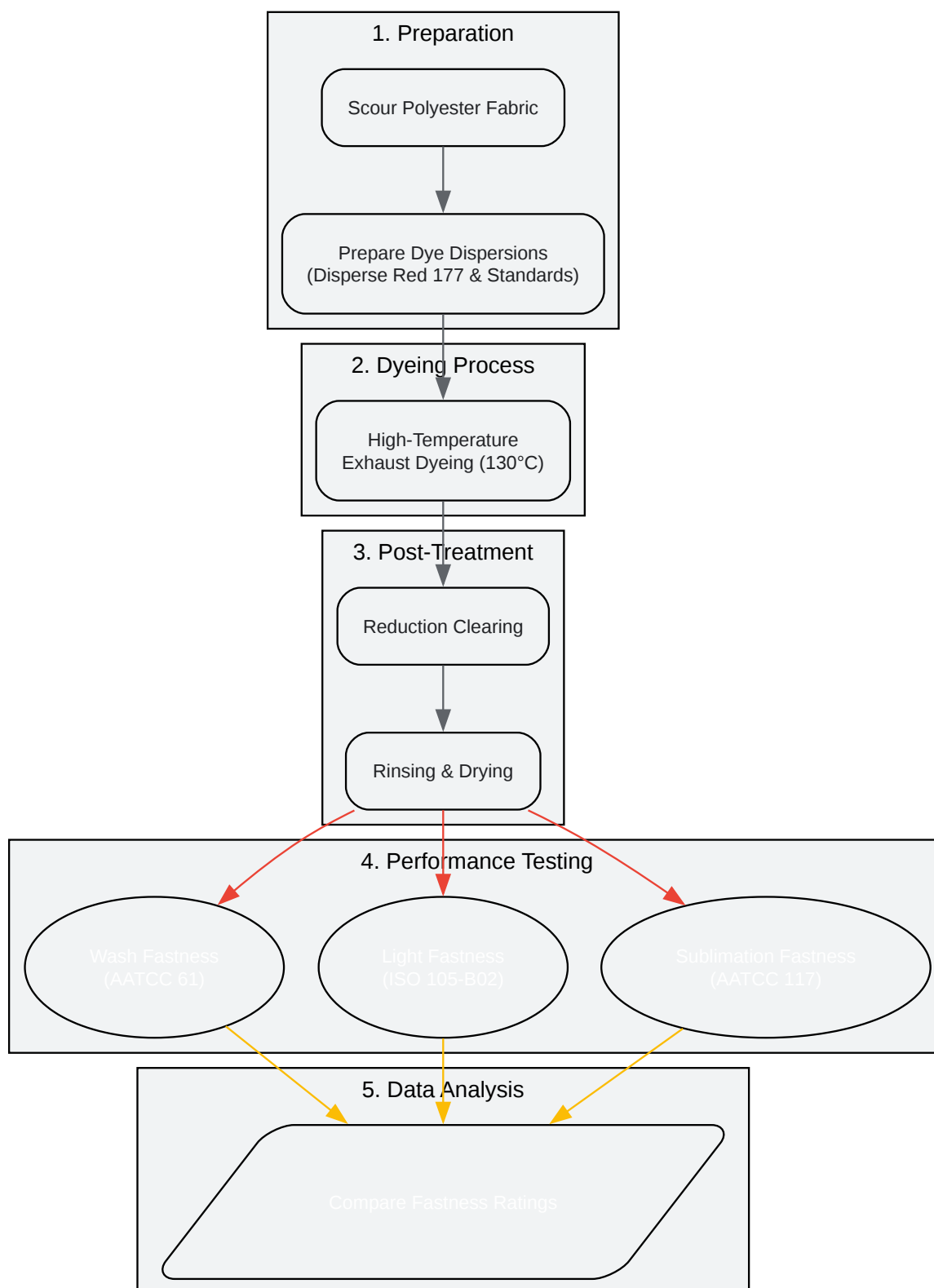
Procedure:

- A specimen of the dyed fabric is placed between two pieces of undyed polyester fabric.

- The composite sample is placed in the heating device and subjected to a temperature of 180°C for 30 seconds under a specified pressure.[\[13\]](#)[\[14\]](#)
- After heating, the sample is removed and allowed to cool.
- The degree of staining on the undyed polyester fabrics is assessed using the Gray Scale for Staining.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the comparative evaluation of **Disperse Red 177**'s dyeing performance.



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Caption: Experimental workflow for benchmarking disperse dye performance.

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References

- 1. textilelearner.net [textilelearner.net]
- 2. scribd.com [scribd.com]
- 3. benchchem.com [benchchem.com]
- 4. AATCC 61 Color fastness to Laundering [darongtester.com]
- 5. microbe-investigations.com [microbe-investigations.com]
- 6. intouch-quality.com [intouch-quality.com]
- 7. Test Procedure of ISO 105 B02 Using Light Fastness Tester DR3000 - Textile Tester [darongtester.com]
- 8. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 9. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- 10. ISO 105-B02 Colour fastness test for textiles -Bench-top Xenon Test Chamber [sonacme.com]
- 11. ISO 105-B02 | Q-Lab [q-lab.com]
- 12. Fabric Colorfastness Testing: 7 ISO And AATCC Standard Methods [vietextile.com]
- 13. textilelearner.net [textilelearner.net]
- 14. Dyeing and Processing: Sublimation Fastness Of Disperse Dyes [dyeingworld1.blogspot.com]
- 15. fyitester.com [fyitester.com]
- 16. cdn.prod.website-files.com [cdn.prod.website-files.com]
- 17. AATCC 117/AATCC 133 Color Fastness to Scorch and Sublimation [darongtester.com]
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